

# Application Notes and Protocols: Investigating the Effects of Diphenidol on Feline Vestibular Function

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## Compound of Interest

Compound Name: *Diphenidol*

Cat. No.: *B1670726*

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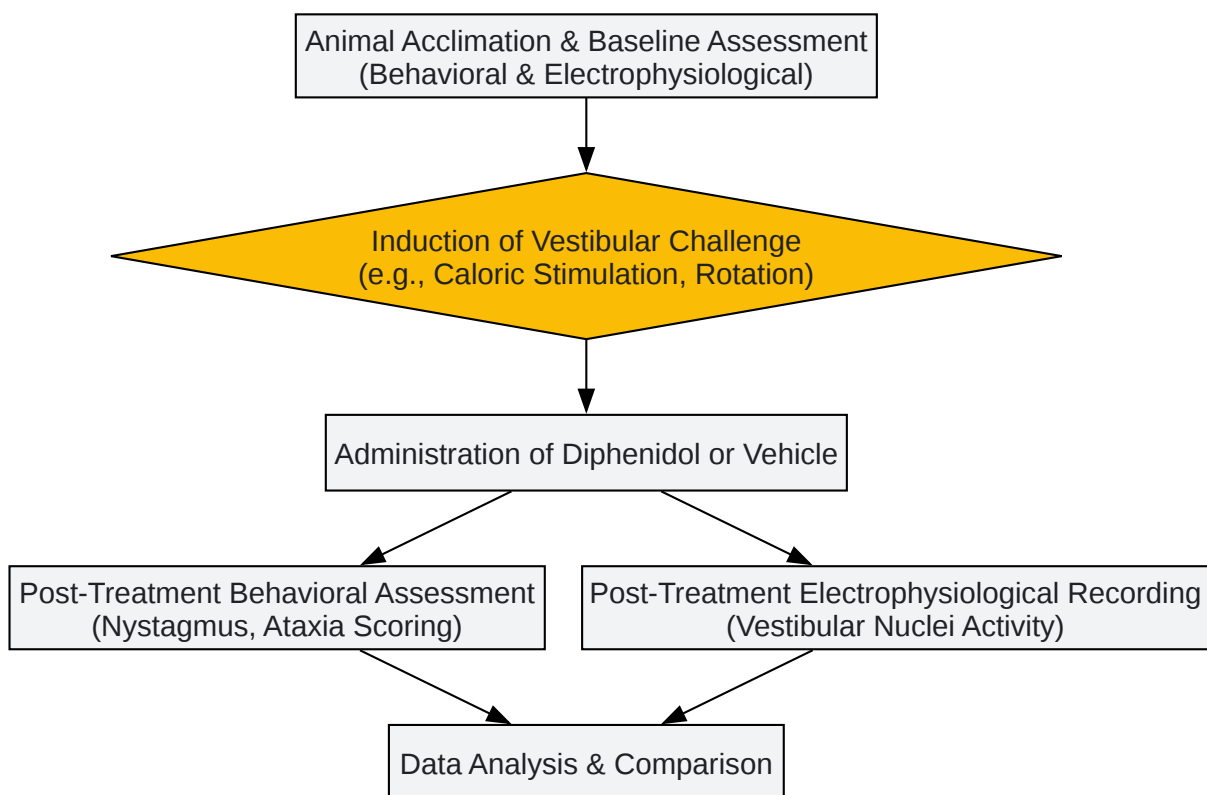
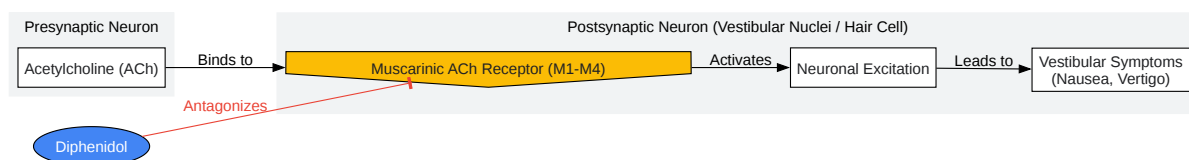
## Introduction

**Diphenidol** is a muscarinic antagonist that has been employed as an antiemetic and antivertigo agent.<sup>[1]</sup> Its mechanism of action is thought to involve the antagonism of muscarinic acetylcholine receptors (mAChRs), particularly M1, M2, M3, and M4 subtypes, within the central and peripheral vestibular systems.<sup>[1][2]</sup> This action is believed to take place in the vestibular nuclei, where acetylcholine is a key excitatory neurotransmitter, and at the efferent synapses in the vestibular periphery.<sup>[1][2]</sup> Understanding the precise effects of **Diphenidol** on vestibular function is crucial for optimizing its therapeutic use and for the development of novel vestibular suppressants.

These application notes provide detailed protocols for studying the effects of **Diphenidol** on vestibular function in a feline model. The cat is a well-established model for vestibular research due to the anatomical and physiological similarities of its vestibular system to that of humans. The following protocols describe methods for behavioral assessment of vestibular function, including the analysis of nystagmus and ataxia, as well as electrophysiological recordings from the vestibular nuclei.

## Signaling Pathway of Diphenidol in the Vestibular System

**Diphenidol**, as a muscarinic antagonist, is understood to exert its effects by blocking the action of acetylcholine (ACh) at muscarinic receptors located on neurons within the vestibular pathway. This inhibitory action is thought to occur at both central (vestibular nuclei) and peripheral (vestibular hair cells) levels.



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## References

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- 2. Comparison of caloric and sinusoidal tests in the vestibulotoxic cat - PubMed [pubmed.ncbi.nlm.nih.gov]
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